

# Indatraline solubility DMSO water preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Indatraline hydrochloride

CAS No.: 96850-13-4

Cat. No.: S530604

Get Quote

## Physicochemical & Solubility Data

The table below details the basic properties and solubility information for **indatraline hydrochloride**, which is crucial for planning experiments and preparing stock solutions [1] [2].

Property	Value / Information
Chemical Name	(1R,3S)-rel-3-(3,4-Dichlorophenyl)-2,3-dihydro-N-methyl-1H-inden-1-amine hydrochloride [1] [2]
Molecular Weight	328.67 g/mol [1] [2]
Molecular Formula	C <sub>16</sub> H <sub>15</sub> Cl <sub>2</sub> N•HCl [1] [2]
Purity	≥98% (HPLC) [1] [2]
Solubility in DMSO	100 mM (Soluble to 100 mM) [1] [2]
Solubility in Water	10 mM (Soluble to 10 mM with gentle warming) [1] [2]

## Biological Activity & Pharmacological Profile

Indatraline is a potent monoamine reuptake inhibitor. The following table outlines its binding affinity (K<sub>i</sub> values) for key neurotransmitter transporters, which underlies its research applications [3] [1].

Transporter Target	Transporter Type	K <sub>i</sub> Value (nM)	Biological Role
SERT	Serotonin (5-HT)	0.42 [1]	Inhibits serotonin reuptake [1]
DAT	Dopamine	1.7 [1]	Inhibits dopamine reuptake [1]
NET	Norepinephrine (Noradrenaline)	5.8 [1]	Inhibits norepinephrine reuptake [1]

## Experimental Protocol: Preparing Stock Solutions

This protocol provides a standard method for preparing stock solutions of **indatraline hydrochloride** in DMSO and aqueous buffers.

### Materials

- **Indatraline hydrochloride** (≥98% purity) [1]
- Anhydrous DMSO (for DMSO stocks)
- Purified water (for aqueous stocks)

### Procedure for 100 mM DMSO Stock Solution

This is the most common preparation for *in vitro* assays.

- **Calculate Mass:** Weigh out **32.87 mg** of **indatraline hydrochloride**. This amount is calculated to make 1 mL of a 100 mM solution, based on the molecular weight of 328.67 g/mol [1].
- **Dissolve:** Transfer the compound to a volumetric vial and add 1 mL of anhydrous DMSO.

- **Mix:** Vortex or gently agitate the solution until the solid is completely dissolved. The solution should be clear.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or as recommended by the supplier [1].

## Procedure for 10 mM Aqueous Stock Solution

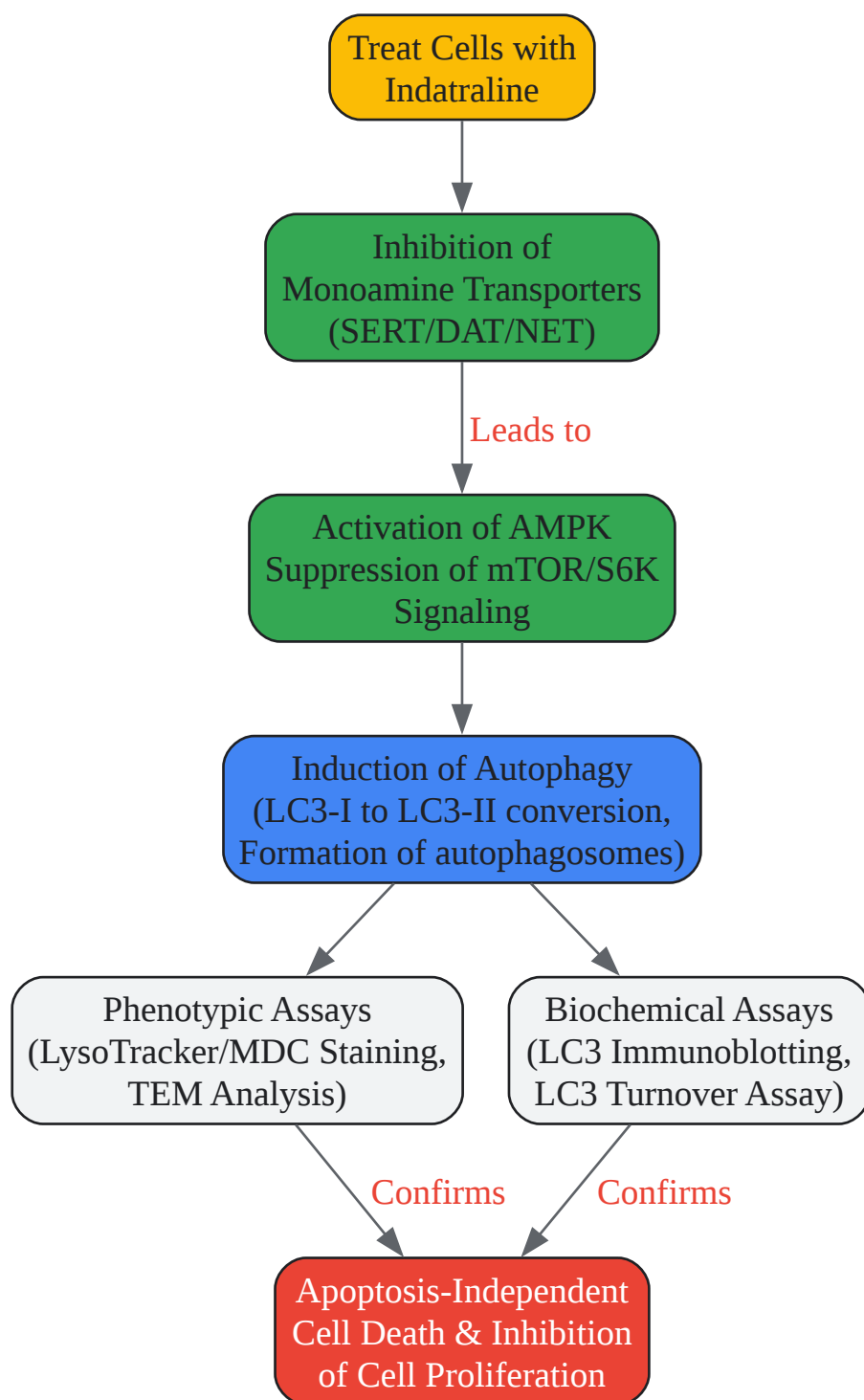
- **Calculate Mass:** Weigh out **3.29 mg** of **indatraline hydrochloride** for a 1 mL solution [1].
- **Dissolve with Warming:** Transfer the compound to a vial and add 1 mL of purified water. Gently warm the mixture (e.g., in a 37°C water bath for a few minutes) to facilitate dissolution [1] [2].
- **Mix and Store:** Vortex to ensure complete dissolution. Aliquot and store appropriately. Note that aqueous solutions may be less stable than DMSO stocks and should be prepared fresh if possible.

## Research Applications & Notes

- **Key Research Findings:** Beyond its known role as a monoamine reuptake inhibitor, recent studies have identified indatraline as a novel **inducer of autophagy**. This activity is linked to the suppression of the **mTOR/S6 kinase signaling pathway**. Due to this mechanism, indatraline has also been shown to suppress angiogenesis and inhibit cancer cell motility in preclinical models [3] [4].
- **Handling and Storage:** The compound should be stored desiccated at room temperature. Always refer to the Certificate of Analysis for batch-specific data [1].
- **Intended Use:** This product and protocol are intended for laboratory research use only [1] [2].

## Experimental Workflow for Autophagy Studies

For researchers investigating the autophagic effects of indatraline, the following diagram illustrates a general cellular workflow based on the cited studies [3].



[Click to download full resolution via product page](#)

***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Indatraline hydrochloride | 5-HT Transporters [tocris.com]
2. Indatraline hydrochloride | 5-HT Transporter Inhibitors [rndsystems.com]
3. Antidepressant indatraline induces autophagy and inhibits ... [pmc.ncbi.nlm.nih.gov]
4. The effect of indatraline on angiogenesis suppression ... [sciencedirect.com]

To cite this document: Smolecule. [Indatraline solubility DMSO water preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530604#indatraline-solubility-dms0-water-preparation>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)